

A Comparative Analysis of Experimental and Theoretical Fission Yields of Barium-140

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Compound of Interest

Compound Name: Barium-140

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A comprehensive review of **Barium-140**'s cumulative fission yields from various fissile materials, comparing experimental measurements with values from leading nuclear data libraries. This guide serves as a vital resource for researchers in nuclear physics, radiochemistry, and reactor applications.

The accurate determination of fission product yields is paramount for a multitude of applications, ranging from the design and safety analysis of nuclear reactors to the development of nuclear forensics and the understanding of fundamental nuclear physics. **Barium-140** (Ba-140), a significant fission product with a half-life of 12.752 days, serves as a crucial monitor in these applications. This guide provides a detailed comparison of the experimental cumulative fission yields of Ba-140 with the theoretical values provided in the major evaluated nuclear data libraries: JEFF-3.3, ENDF/B-VIII.0, and JENDL-5. The comparison covers thermal neutron-induced fission of Uranium-235 (U-235), Plutonium-239 (Pu-239), and Uranium-233 (U-233), as well as the spontaneous fission of Californium-252 (Cf-252).

Quantitative Data Summary

The following table summarizes the experimental and evaluated cumulative fission yields for Ba-140 across the different fissioning systems. All yields are presented in percent per fission (%).

Fissioning System	Experimental Yield (%)	JEFF-3.3 Yield (%)	ENDF/B-VIII.0 Yield (%)	JENDL-5 Yield (%)
U-235 (thermal)	6.29 ± 0.14 ^[1]	6.1466 ± 0.0492	6.1553 ± 0.0492	6.1553 ± 0.0492
	6.32 ± 0.24 ^{[2][3]}			
Pu-239 (thermal)	5.36 ± 0.11	5.3787 ± 0.0645	5.3787 ± 0.0645	5.3787 ± 0.0645
U-233 (thermal)	5.75 ± 0.12	6.0965 ± 0.1280	6.0965 ± 0.1280	6.0965 ± 0.1280
Cf-252 (spontaneous)	5.7 ± 0.3	5.8950 ± 0.1768	5.8950 ± 0.1768	5.8950 ± 0.1768

Experimental Protocols

The experimental determination of Ba-140 fission yields has been accomplished through various well-established techniques, primarily centered around radiochemical separation and gamma-ray spectrometry.

Radiochemical Separation followed by Beta or Gamma Counting

A prevalent method involves the irradiation of a fissile target followed by the chemical separation of barium from the other fission products and the un-fissioned target material.^[4] The key steps in this protocol are:

- **Irradiation:** A known mass of the fissile material (e.g., U-235, Pu-239) is irradiated in a well-characterized neutron flux for a specific duration.
- **Dissolution:** The irradiated target is dissolved, typically in an acidic solution.
- **Carrier Addition:** A known amount of a stable barium salt (the "carrier") is added to the solution. This allows for the determination of the chemical yield of the separation process.
- **Chemical Separation:** A series of chemical precipitation and purification steps are performed to isolate the barium isotopes. This often involves precipitating barium as barium chloride (BaCl₂) or barium sulfate (BaSO₄).

- **Activity Measurement:** The radioactive decay of the separated Ba-140 is measured. This is often done by counting the beta particles emitted by Ba-140 and its daughter product, Lanthanum-140 (La-140), using a 4π beta proportional counter. Alternatively, the gamma rays emitted by La-140 can be measured.
- **Chemical Yield Determination:** The amount of the barium carrier recovered at the end of the separation is measured, typically by gravimetric analysis, to determine the efficiency of the chemical separation.
- **Fission Yield Calculation:** The cumulative fission yield is calculated from the measured activity, the number of fissions that occurred in the target (determined from the neutron flux and fission cross-section), the irradiation and decay times, and the chemical yield.

Gamma-Ray Spectrometry of the Irradiated Target

A non-destructive method for determining the Ba-140 fission yield involves the direct gamma-ray spectrometric analysis of the irradiated fissile target.^{[1][5]} This technique relies on the measurement of the characteristic gamma rays emitted by the daughter nuclide of Ba-140, which is La-140. The protocol is as follows:

- **Irradiation:** Similar to the radiochemical method, a known amount of the fissile material is irradiated.
- **Cooling:** The irradiated target is allowed to "cool" for a period to allow for the decay of short-lived fission products, which reduces the background interference in the gamma-ray spectrum.
- **Gamma-Ray Measurement:** The gamma-ray spectrum of the irradiated target is measured using a high-resolution semiconductor detector, such as a High-Purity Germanium (HPGe) detector.
- **Peak Analysis:** The intensity of the prominent gamma-ray peaks from La-140 (e.g., at 1596.5 keV) is determined.
- **Fission Yield Calculation:** The cumulative fission yield of Ba-140 is calculated from the measured gamma-ray intensity, the number of fissions in the target, and the nuclear data for

the gamma-ray emission probability and the half-lives of Ba-140 and La-140. This method requires precise knowledge of the detector efficiency at the specific gamma-ray energy.

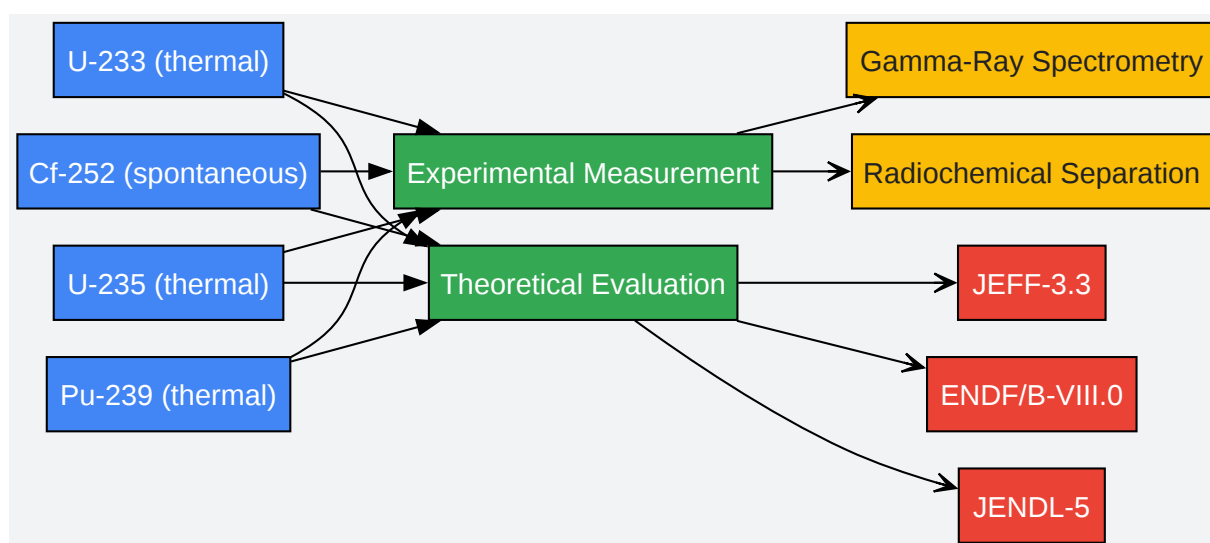
Theoretical Evaluation Methodologies

The theoretical or evaluated fission yields provided in nuclear data libraries like JEFF-3.3, ENDF/B-VIII.0, and JENDL-5 are the result of a comprehensive evaluation process that combines experimental data with theoretical models.^{[3][6]} This process aims to provide a complete and consistent set of fission yield data for a wide range of fissioning systems and incident neutron energies. The general workflow for this evaluation is as follows:

- **Data Compilation:** A thorough compilation of all available experimental fission yield data from various sources is performed.
- **Data Evaluation:** The compiled experimental data are critically reviewed and evaluated for their quality and consistency. This includes an assessment of the experimental methods and their associated uncertainties.
- **Model Calculations:** Theoretical models are used to supplement the experimental data, especially for fission products or fissioning systems where experimental data are scarce or non-existent. Common models include:
 - **The Wahl Systematics:** An empirical model that describes the charge distribution of fission products for a given mass chain.^[3]
 - **The GEF (GEneral description of Fission observables) Model:** A semi-empirical model that can predict a wide range of fission observables, including mass and charge distributions of fission fragments.^[6]
- **Fitting and Adjustment:** The experimental data and the results from theoretical models are combined in a statistical fitting procedure. This process ensures that the final evaluated yields adhere to physical conservation laws, such as the conservation of mass number and charge.
- **Library Generation:** The final evaluated fission yields, along with their uncertainties and covariance information, are compiled into the format required for the specific nuclear data library.

The consistency of the evaluated data across the different libraries for a given fissioning system, as seen in the table, reflects the reliance on a common pool of high-quality experimental data and the use of similar well-established theoretical models and evaluation methodologies.

Visualization of the Comparison Workflow



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Caption: Workflow for comparing experimental and theoretical Ba-140 fission yields.

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References

- 1. www-pub.iaea.org [www-pub.iaea.org]
- 2. Nuclear Data Databases – Nuclear Science Division [nuclearscience.lbl.gov]

- 3. tandfonline.com [tandfonline.com]
- 4. emerald.com [emerald.com]
- 5. repositories.lib.utexas.edu [repositories.lib.utexas.edu]
- 6. arxiv.org [arxiv.org]
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